

N,N'-Bis(3-aminopropyl)ethylenediamine

molecular weight and formula

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Compound of Interest

Compound Name: N,N'-Bis(3-aminopropyl)ethylenediamine

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In-Depth Technical Guide: N,N'-Bis(3-aminopropyl)ethylenediamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **N,N'-Bis(3-aminopropyl)ethylenediamine**, a tetra-amine compound utilized in various scientific applications, including polymer synthesis and pharmaceutical development.

Physicochemical Data

N,N'-Bis(3-aminopropyl)ethylenediamine is a linear tetra-amine characterized by a central ethylenediamine core with two 3-aminopropyl groups attached to the nitrogen atoms.^[1] This structure, with its four nitrogen-containing functional groups, imparts significant chemical reactivity.^[1]

The key quantitative properties of this compound are summarized below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C8H22N4	[2][3][4][5][6]
Molecular Weight	174.29 g/mol	[1][2][3][5][6]
IUPAC Name	N'-[2-(3-aminopropylamino)ethyl]propane-1,3-diamine	[5]
CAS Number	10563-26-5	[3][4]
Density	0.952 g/mL at 25°C	[2]
Boiling Point	150-160°C at 5 mm Hg	[2]

Structural Representation

The molecular structure of **N,N'-Bis(3-aminopropyl)ethylenediamine** is crucial for understanding its chemical behavior and potential applications. The following diagram illustrates the connectivity of the atoms.

Caption: Molecular structure of **N,N'-Bis(3-aminopropyl)ethylenediamine**.

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